

# Application Note and Protocol: CRISPR-Cas9 Mediated Knockout of Gibberellin A1 Biosynthesis Genes

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Compound of Interest		
Compound Name:	Gibberellin A1	
Cat. No.:	B196259	Get Quote

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#### Introduction

Gibberellins (GAs) are a large family of tetracyclic diterpenoid plant hormones that play a crucial role in regulating various aspects of plant growth and development, including seed germination, stem elongation, leaf expansion, and flower and fruit development.[1] **Gibberellin A1** (GA1) is a bioactive GA that is synthesized through a complex metabolic pathway. Key enzymes in this pathway, such as GA 20-oxidase (GA20ox) and GA 3-oxidase (GA3ox), are critical for the production of bioactive GAs.[2][3][4]

The CRISPR-Cas9 system has emerged as a powerful and versatile tool for targeted gene editing, enabling the precise knockout of specific genes to study their function.[5][6] This technology relies on a guide RNA (gRNA) to direct the Cas9 nuclease to a specific genomic locus, where it induces a double-strand break (DSB). The cell's natural repair mechanisms, often the error-prone non-homologous end joining (NHEJ) pathway, can introduce insertions or deletions (indels) at the DSB site, leading to a frameshift mutation and gene knockout.[5]

This application note provides a detailed protocol for utilizing the CRISPR-Cas9 system to knockout genes involved in **Gibberellin A1** biosynthesis, primarily focusing on the GA20ox gene family. Knockout of these genes is expected to result in a GA-deficient phenotype, most

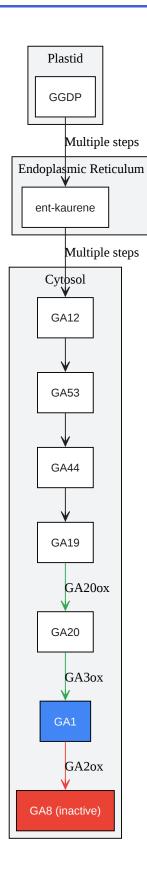


notably dwarfism, which can be a desirable trait in agriculture to improve lodging resistance and harvest index.[7][8][9][10]

## Signaling Pathways and Experimental Workflow Gibberellin A1 Biosynthesis Pathway

The biosynthesis of GA1 is a multi-step process that occurs in different cellular compartments. The pathway is regulated by several key enzymes. A simplified diagram of the later stages of the GA biosynthesis pathway leading to GA1 is presented below.









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